

Application of BMVC Derivatives in Fluorescence Microscopy for G-Quadruplex Visualization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BMVC2

Cat. No.: B8103988

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Introduction

BMVC (3,6-bis(1-methyl-4-vinylpyridinium)carbazole diiodide) and its derivatives are fluorescent probes renowned for their ability to selectively bind to and stabilize G-quadruplex (G4) DNA structures.[1] These four-stranded secondary structures are prevalent in telomeric regions and the promoter regions of various oncogenes, such as MYC, making them significant targets in cancer research and drug development. The fluorescence of BMVC derivatives is significantly enhanced upon binding to G4-DNA, enabling the visualization of these structures within cells. This property allows for the differentiation between cancerous and normal cells, as cancer cells often exhibit a higher prevalence of G4 structures.[2] This application note provides detailed protocols for the use of BMVC derivatives in fluorescence microscopy for the visualization of G4-DNA in both live and fixed cells, summarizes key quantitative data, and illustrates the underlying molecular pathways.

Data Presentation

The photophysical and binding properties of BMVC and its derivatives are crucial for their application in fluorescence microscopy. The following tables summarize key quantitative data gathered from various studies.

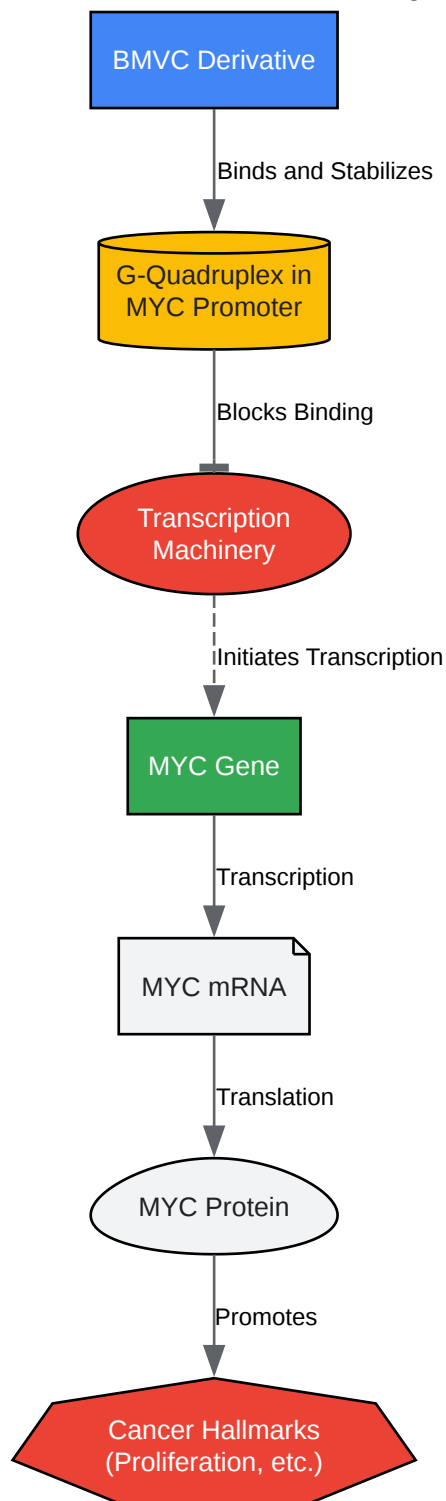
Property	Value	Notes
Excitation Maximum (λ_{ex})	~440 nm	For BMVC.[2]
Emission Maximum (λ_{em})	~545 nm (bound to dsDNA), ~575 nm (bound to G4-DNA)	For BMVC.[3]
Fluorescence Lifetime (τ)	~1.2 ns (bound to duplex DNA), ≥ 2.4 ns (bound to G4-DNA)	For o-BMVC, a derivative commonly used in FLIM.[2]

Note: The term "**BMVC2**" is not consistently defined in the literature. The data presented here pertains to BMVC and its well-characterized derivatives like o-BMVC.

Signaling Pathway and Mechanism of Action

BMVC derivatives exert their effects by directly interacting with G4-DNA structures, leading to the modulation of key cellular processes. The stabilization of G4s in promoter regions of oncogenes can act as a steric hindrance to the transcriptional machinery, leading to downregulation of gene expression.

Mechanism of BMVC in MYC Regulation

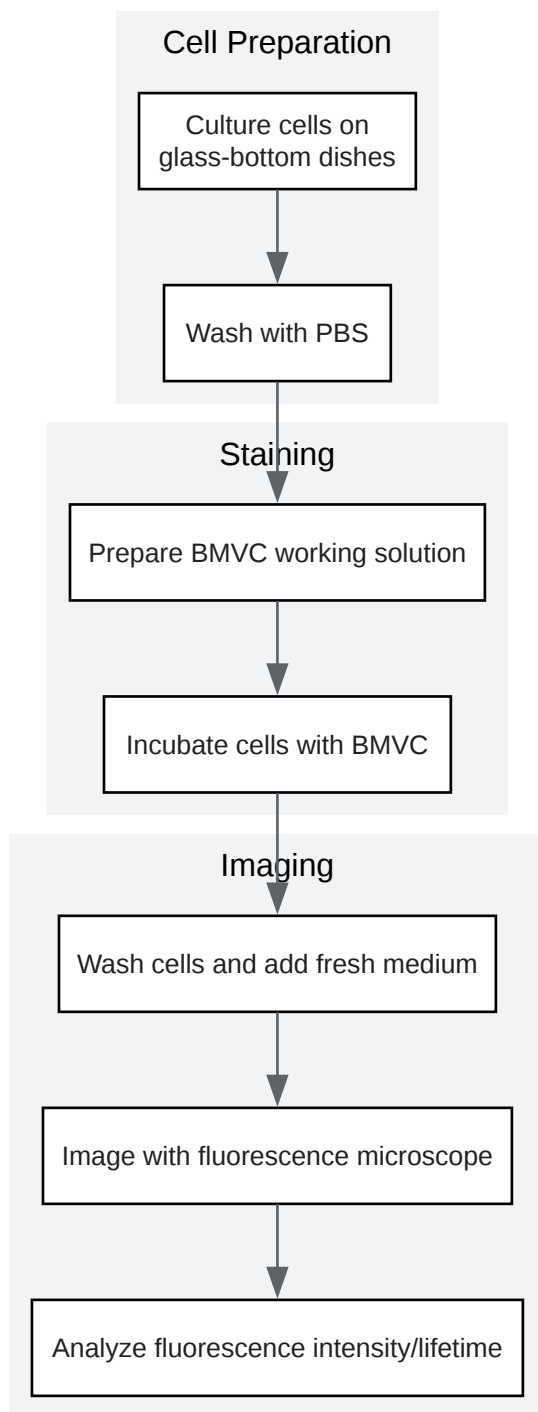
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Caption: BMVC binds to and stabilizes G-quadruplex DNA in the MYC promoter, inhibiting transcription and reducing MYC protein levels.

Experimental Workflow for Live-Cell Imaging

This workflow outlines the key steps for visualizing G-quadruplex DNA in living cells using a BMVC derivative.

Live-Cell Imaging Workflow with BMVC

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References

- 1. Structures of 1:1 and 2:1 complexes of BMVC and MYC promoter G-quadruplex reveal a mechanism of ligand conformation adjustment for G4-recognition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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